

FIIN-3 long-term storage and stability

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Compound of Interest

Compound Name: FIIN-3

Cat. No.: B15612566

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FIIN-3 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, stability, and handling of **FIIN-3**.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for **FIIN-3** powder?

For long-term stability, **FIIN-3** in its solid (powder) form should be stored at -20°C for months to years.^{[1][2][3]} It should be kept in a dry and dark environment.^[1]

2. How should I store **FIIN-3** for short-term use?

For short-term storage, lasting days to weeks, **FIIN-3** powder can be stored at 0 - 4°C in a dry, dark place.^[1]

3. What are the proper storage conditions for **FIIN-3** stock solutions?

FIIN-3 stock solutions can be stored for up to 1 year at -80°C. For storage at -20°C, the stability is maintained for up to 1 month.^[2] It is highly recommended to aliquot the stock solutions into single-use volumes to prevent degradation from repeated freeze-thaw cycles.^[2]

4. How is **FIIN-3** shipped, and is it stable upon arrival?

FIIN-3 is shipped as a non-hazardous chemical at ambient temperatures. The compound is stable enough to withstand ordinary shipping durations, including time spent in customs, for a few weeks.^[1]

5. What is the appearance and purity of **FIIN-3**?

FIIN-3 is typically supplied as a solid powder.^[1] The purity is generally high, often greater than 98%.^[1] Some suppliers may specify a purity of around 97.6%.^[3]

Troubleshooting Guide

Issue: I am observing reduced potency or inconsistent results in my experiments with **FIIN-3**.

This issue can often be traced back to the storage and handling of the compound. Here are some potential causes and solutions:

- **Improper Storage:** Ensure that both the solid compound and stock solutions are stored at the recommended temperatures. Long-term storage at temperatures warmer than -20°C for the powder, or improper temperatures for stock solutions, can lead to degradation.
- **Repeated Freeze-Thaw Cycles:** Each freeze-thaw cycle can contribute to the degradation of **FIIN-3** in solution. To avoid this, prepare single-use aliquots of your stock solution.^[2]
- **Solvent Quality:** The recommended solvent for **FIIN-3** is DMSO.^[2] The use of old or moisture-absorbing DMSO can reduce the solubility of **FIIN-3**, leading to inaccurate concentrations in your experiments. Always use fresh, high-quality DMSO.^[2]
- **Light Exposure:** **FIIN-3** should be stored in the dark.^[1] Exposure to light can potentially lead to photodegradation.

Issue: My **FIIN-3** powder will not fully dissolve in DMSO.

If you are having trouble dissolving **FIIN-3** powder, consider the following:

- **DMSO Quality:** As mentioned, the quality of your DMSO is crucial. Moisture can significantly impact solubility.^[2] Use fresh, anhydrous DMSO.

- Concentration: While **FIIN-3** is soluble in DMSO at concentrations up to 100 mg/mL, attempting to create solutions at much higher concentrations may be problematic.[\[2\]](#)
- Sonication: Gentle sonication in a water bath can aid in the dissolution of the compound. Be careful not to overheat the solution.

Data Summary

Table 1: Recommended Storage Conditions for **FIIN-3**

Form	Duration	Temperature	Additional Conditions
Solid Powder	Short-term (days to weeks)	0 - 4°C	Dry, dark
Solid Powder	Long-term (months to years)	-20°C	Dry, dark
Stock Solution	Up to 1 month	-20°C	Aliquot to avoid freeze-thaw
Stock Solution	Up to 1 year	-80°C	Aliquot to avoid freeze-thaw

Experimental Protocols

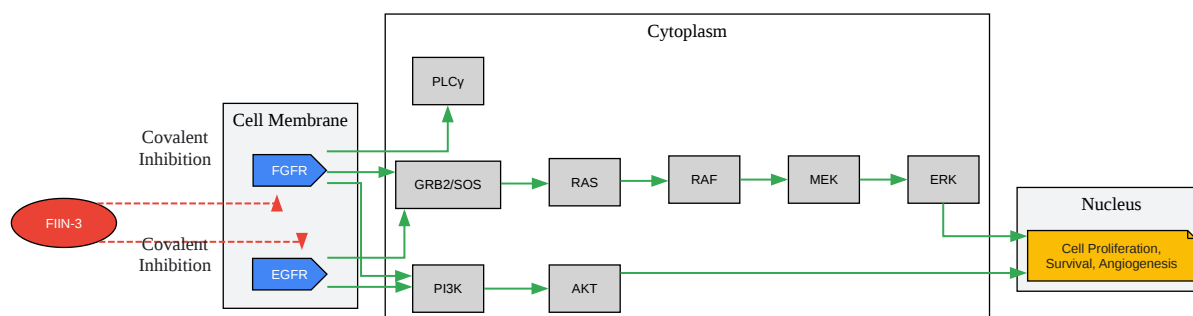
While specific, detailed experimental protocols for stability-indicating assays of **FIIN-3** are not readily available in the provided search results, a general approach to assess the stability of a compound like **FIIN-3** would involve High-Performance Liquid Chromatography (HPLC).

General Protocol for HPLC-Based Stability Assessment:

- Preparation of Standards: Prepare a stock solution of **FIIN-3** in fresh DMSO at a known concentration. Create a series of dilutions to generate a standard curve.
- Forced Degradation Studies: To identify potential degradation products and the stability-indicating nature of the HPLC method, subject **FIIN-3** solutions to stress conditions such as:

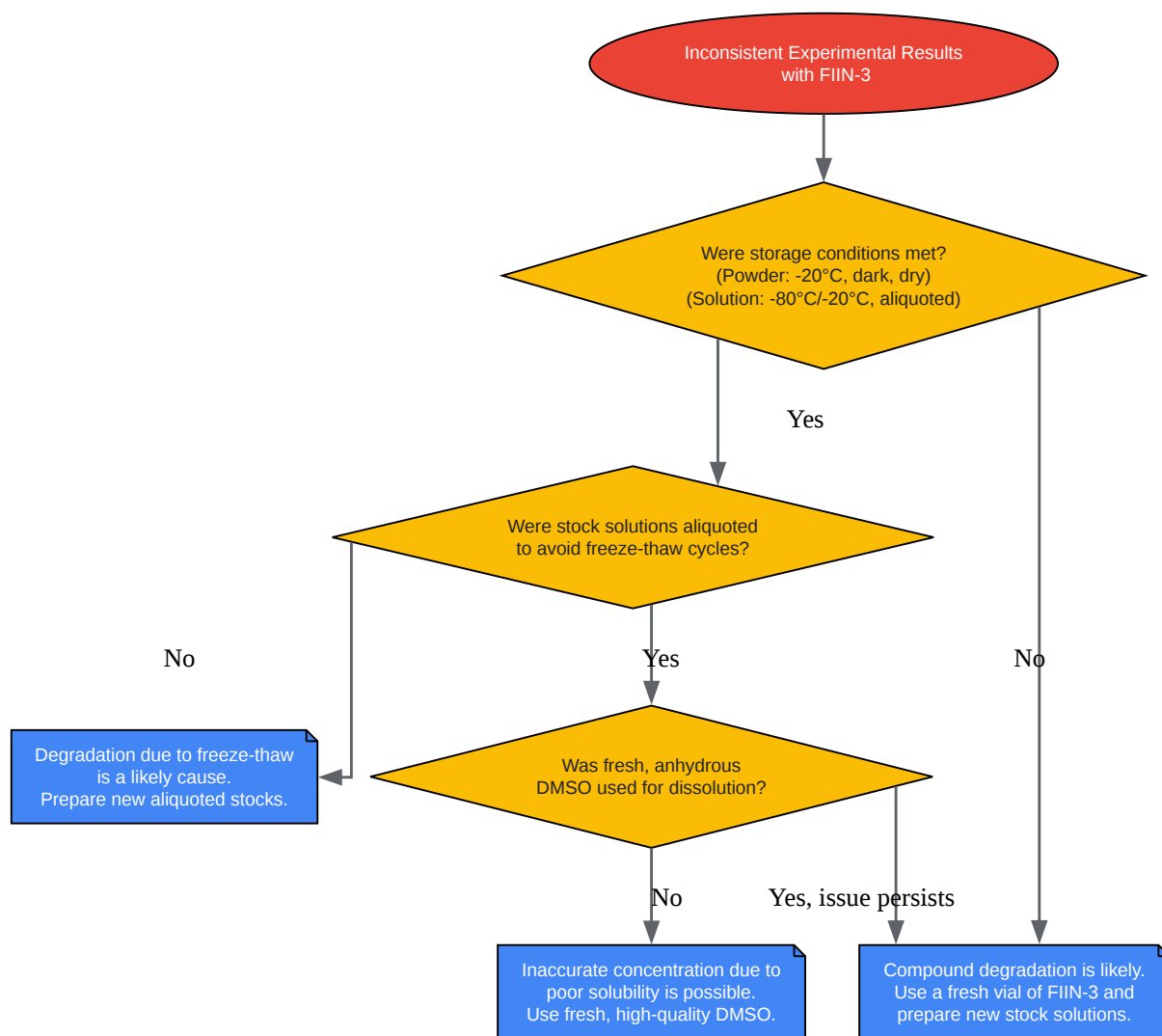
- Acidic and basic hydrolysis (e.g., 0.1 N HCl, 0.1 N NaOH)
- Oxidation (e.g., 3% H₂O₂)
- Heat (e.g., 60°C)
- Photolytic exposure (e.g., UV light)
- HPLC Method:
 - Column: A C18 reverse-phase column is a common starting point.
 - Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
 - Detection: UV detection at a wavelength where **FIIN-3** has maximum absorbance.
 - Analysis: Inject the stressed samples and compare the chromatograms to the unstressed standard. The appearance of new peaks or a decrease in the area of the main **FIIN-3** peak would indicate degradation.
- Long-Term Stability Study:
 - Store aliquots of **FIIN-3** under the recommended storage conditions (-20°C and -80°C for solutions).
 - At specified time points (e.g., 1, 3, 6, 12 months), analyze a sample by HPLC.
 - Quantify the amount of **FIIN-3** remaining and observe any degradation peaks.

Visualizations



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Caption: Simplified signaling pathway of FGFR and EGFR inhibited by **FIIN-3**.



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